

# Naphthol AS-BI Phosphate: A Comprehensive Technical Guide to its Fluorogenic Properties

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## Compound of Interest

Compound Name: Naphthol AS-BI phosphate

Cat. No.: B159462

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## Introduction

**Naphthol AS-BI phosphate** is a widely utilized fluorogenic substrate for the detection of phosphatase activity, including acid and alkaline phosphatases. Its application is pivotal in various research areas, from cell biology to drug discovery, enabling the sensitive quantification and localization of enzyme activity. This technical guide provides an in-depth overview of the core fluorogenic properties of **Naphthol AS-BI phosphate**, detailed experimental protocols for its use, and a summary of its key characteristics.

Upon enzymatic cleavage by phosphatases, the non-fluorescent **Naphthol AS-BI phosphate** is hydrolyzed to the highly fluorescent product, Naphthol AS-BI (7-bromo-3-hydroxy-N-(2-methoxyphenyl)-2-naphthamide). This enzymatic reaction forms the basis of its use in various assays, where the resulting fluorescence is directly proportional to the phosphatase activity.

## Core Fluorogenic and Physicochemical Properties

The utility of **Naphthol AS-BI phosphate** as a fluorogenic substrate is defined by the spectral properties of its enzymatic product, Naphthol AS-BI, as well as its own physicochemical characteristics.

## Quantitative Fluorogenic Data

While extensive literature supports the use of **Naphthol AS-BI phosphate** as a reliable fluorogenic substrate, specific quantitative values for the quantum yield and molar extinction coefficient of the fluorescent product, Naphthol AS-BI, are not readily available in the public domain. Researchers requiring this data for precise quantitative studies may need to perform experimental determination.

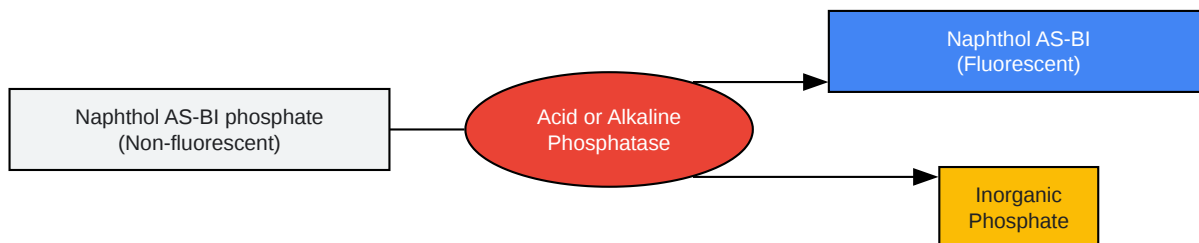
Property	Value	Reference
Excitation Maximum ( $\lambda_{ex}$ )	~405 nm	[1]
Emission Maximum ( $\lambda_{em}$ )	~515 nm	[1]
Quantum Yield ( $\Phi$ )	Not Reported	
Molar Extinction Coefficient ( $\epsilon$ )	Not Reported	

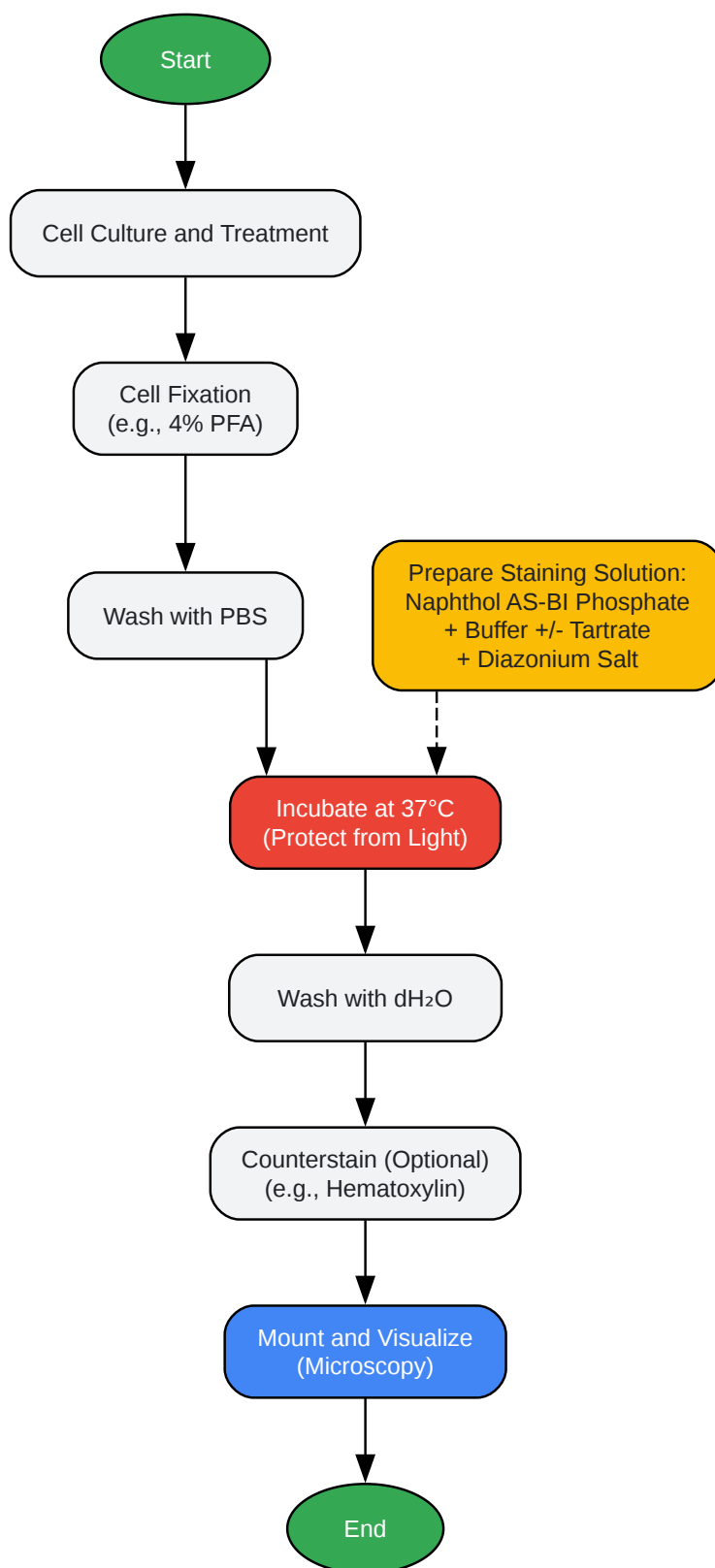
## Physicochemical Data of Naphthol AS-BI Phosphate

Property	Value	Reference
Chemical Formula	C <sub>18</sub> H <sub>15</sub> BrNO <sub>6</sub> P	[2]
Molecular Weight	452.2 g/mol	[2]
CAS Number	1919-91-1	[2]
Appearance	White to off-white solid	[3]
Solubility	Soluble in DMSO and DMF (~20 mg/mL), sparingly soluble in ethanol (~2 mg/mL) and aqueous buffers.[4]	[4]

## Enzymatic Reaction and Detection Principle

The fundamental principle behind the use of **Naphthol AS-BI phosphate** is a single-step enzymatic hydrolysis reaction that yields a fluorescent product.





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